

validation MECK method for metal dyes analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

Get Quote

Understanding MECK for Dye Analysis

The "MECK method" in this context refers to **Micellar ElectroKinetic Chromatography**, a capillary electrophoresis technique used to separate and analyze compounds, particularly complex mixtures like commercial dyes [1].

- **Application in Metal Dye Analysis:** A study analyzed **C.I. Acid Black 194** (a chrome(III) complex dye) and related metal-based dyes (C.I. Acid Brown 432 and 434). The goal was to detect and identify the impurity profiles from industrial synthesis, which are often undetectable by other methods [1].
- **Reported Performance:** The research found that MECK successfully separated over twelve compounds in the commercial Acid Black 194 mixture within 8 minutes, demonstrating high efficiency and a low % Relative Standard Deviation (RSD) for electrophoretic parameters [1].

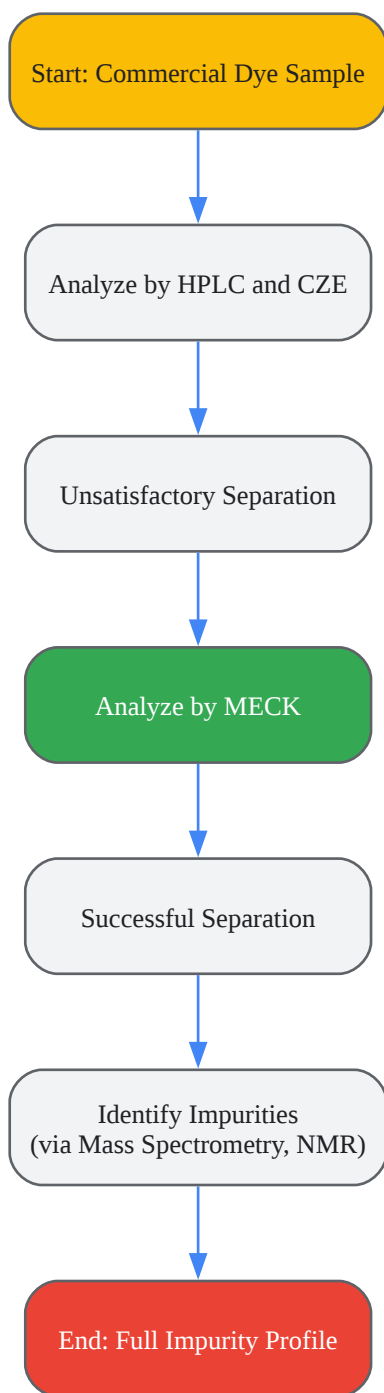
How MECK Compares to Other Methods

The same study compared MECK with other analytical techniques, yielding the following insights [1]:

| Analytical Method | Reported Outcome for Dye Analysis |
|--|--|
| MECK (Micellar ElectroKinetic Chromatography) | Successfully separated over 12 compounds in Acid Black 194; considered effective for impurity profiling. |

| Analytical Method | Reported Outcome for Dye Analysis |
|---|---|
| HPLC (Reversed-Phase High-Performance Liquid Chromatography) | Yielded unsatisfactory results for this specific application. |
| CZE (Capillary Zone Electrophoresis) | Yielded unsatisfactory results for this specific application. |

The workflow below illustrates the general process of using MECK for analyzing a commercial dye sample.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (PDF) Analysis of commercial Acid Black 194 and related dyes by... [academia.edu]

To cite this document: Smolecule. [validation MECK method for metal dyes analysis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b955100#validation-meck-method-for-metal-dyes-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com